

Physicochemical Profiling & Stability Management of Calcium Diiodide Hydrate

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Compound of Interest

Compound Name: Calcium;diiodide;hydrate

CAS No.: 71626-98-7

Cat. No.: B1591387

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Executive Summary: The Redox & Hydration Challenge

Calcium diiodide hydrate (

) is a high-utility inorganic salt, primarily valued in pharmaceutical applications as a potent expectorant and an iodine source for nutritional supplements.^[1] However, for the formulation scientist, it presents a dual paradox:

- The Hydration Ambiguity: Commercially labeled as "hydrate," it frequently exists as a non-stoichiometric mixture approximating the tetrahydrate () or hexahydrate (), with water content shifting rapidly with ambient humidity.^[1]
- The Redox Instability: The iodide moiety is thermodynamically prone to photo-oxidative degradation into elemental iodine (), converting a white pharmaceutical ingredient into a yellow, cytotoxic impurity.

This guide provides a rigorous physicochemical framework to characterize, stabilize, and utilize , moving beyond basic monograph data to actionable experimental logic.

Molecular Architecture & Solid-State Chemistry[1]

Unlike the robust ionic lattice of calcium chloride, calcium iodide's crystal lattice is compromised by the large, polarizable iodide ion (ionic radius ~220 pm).

Crystal Systems[2]

- Anhydrous (): Adopts the Rhombohedral system (Cadmium Iodide, type structure), Space Group .[1] It is a layered structure where calcium ions are octahedrally coordinated by iodides.[1]
- Tetrahydrate (): The most common commercial form.[1] It typically crystallizes in the Orthorhombic or Monoclinic system depending on the exact crystallization temperature.[1]
- Hexahydrate (): Formed at lower temperatures (< 10°C) from highly concentrated solutions.[1]

Thermodynamic Profile

The dissolution of anhydrous calcium iodide is intensely exothermic, driven by the high hydration enthalpy of the calcium ion.[1] However, dissolving the hydrate is less exothermic or even endothermic depending on the hydration state, as the lattice energy is already partially compensated by crystal water.

Property	Value	Context
Formula Weight	293.89 g/mol (Anhydrous)365.95 g/mol (Tetrahydrate)	Critical for stoichiometric calculations.[1][2]
Melting Point	779°C (Anhydrous)~42°C (Hydrate Decomp.)[1]	Hydrates do not "melt" in the traditional sense; they dissolve in their own water of crystallization (incongruent melting).[1]
Density	3.956 g/cm ³ (Anhydrous)~2.55 g/cm ³ (Hydrate)	Lower density of hydrate reflects the expanded lattice volume due to water molecules.[1]
	~ -120 kJ/mol (Anhydrous)	High exothermicity requires slow addition to solvent to prevent localized boiling/splashing.
Solubility ()	~64.6 g/100 mL (0°C)~209 g/100 mL (20°C)	Extremely soluble.[1] Exhibits positive temperature coefficient of solubility.[1]

The "Redox Challenge": Stability & Degradation

The primary failure mode for

reagents is the oxidation of iodide (

) to elemental iodine (

).[1] This reaction is photocatalytic and acid-promoted.[1]

Mechanism of Degradation

Light (specifically UV-blue spectrum) excites the iodide electron, lowering the activation energy for oxidation by atmospheric oxygen.[1]

Once formed,
can complex with excess
to form the triiodide ion (
) , resulting in a deep yellow-brown discoloration.[1]

Visualization: Photochemical Degradation Pathway

The following diagram maps the degradation logic and intervention points.



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Figure 1: Photochemical degradation pathway of Calcium Iodide.[1] Note that acidic environments accelerate the conversion of radicals to elemental iodine.

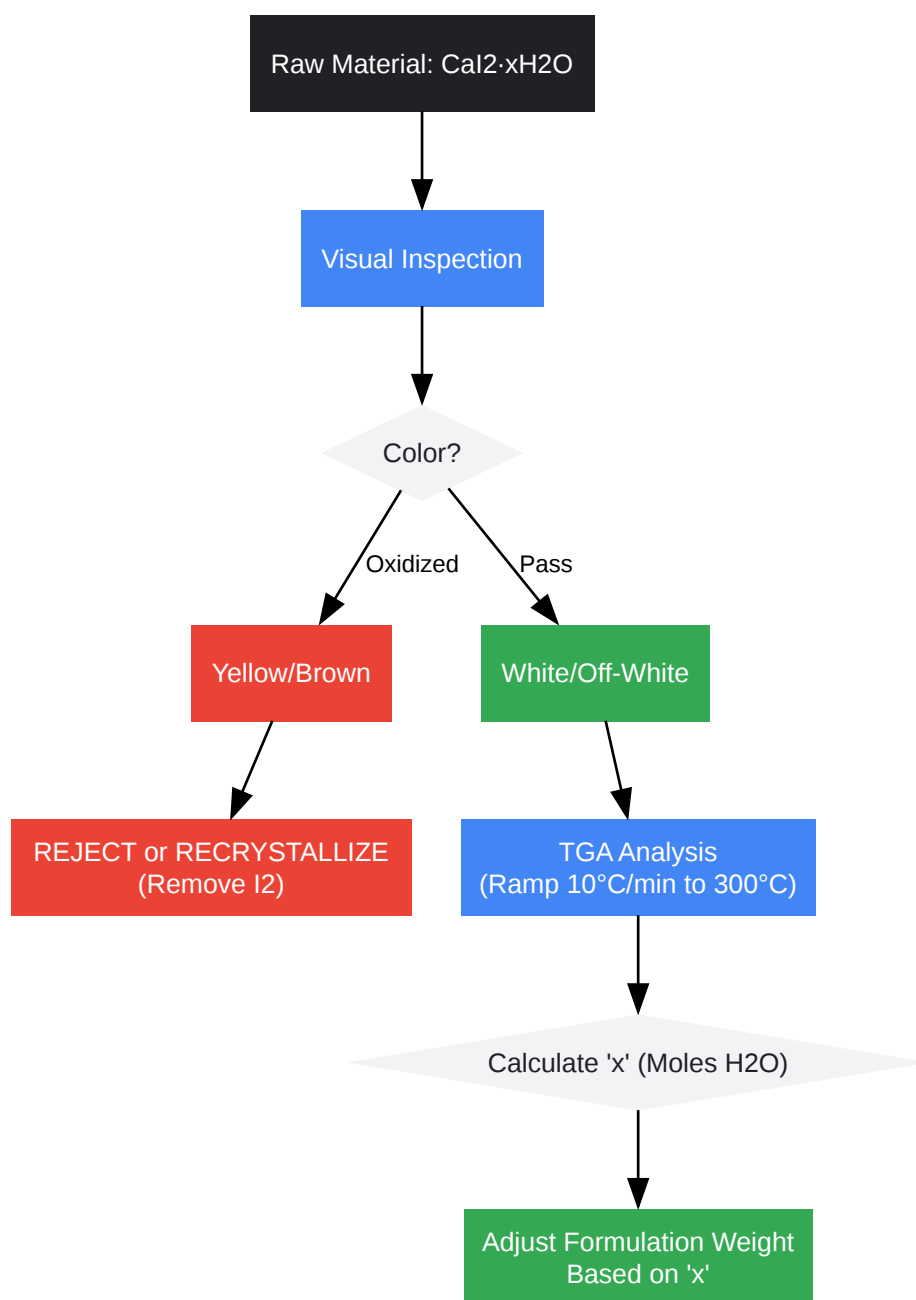
Analytical Characterization Framework

Because the hydration state

varies, you cannot rely on the label claim.[1] You must validate the specific lot in hand.[1]

Analytical Decision Matrix

Use this workflow to qualify raw material before formulation.



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Figure 2: Analytical workflow for qualifying Calcium Iodide Hydrate raw material.

Protocol: Thermogravimetric Analysis (TGA)

To determine the exact hydration state (

):

- Instrument: TGA (e.g., TA Instruments or Mettler Toledo).
- Pan: Platinum or Ceramic (Aluminum may react with iodine at high temps).[1]
- Purge: Nitrogen (40 mL/min) to prevent oxidation during heating.
- Method: Ramp 10°C/min from 25°C to 400°C.
- Interpretation:
 - Step 1 (40-150°C): Loss of surface water and initial crystal water (likely 2-3 moles).[1]
 - Step 2 (150-250°C): Loss of tightly bound lattice water.[1]
 - Calculation: Total % weight loss corresponds to the water mass.[1]
 - Formula:

[1]

Experimental Protocols

Synthesis & Purification (High Purity)

For drug development, commercial technical grade is often insufficient.[1] Reaction:

[1]

- Reagents: High-purity Calcium Carbonate (
) and Hydriodic Acid (
, 57%, unstabilized).[1]
- Procedure:
 - Suspend

in deoxygenated water under

flow.[1]

- Add

dropwise.^[1] The reaction is effervescent (

).^[1]
- Maintain slight excess of

to ensure neutral pH (prevents oxidation).^[1]
- Filter undissolved

.^[1]
- Crystallization: Evaporate filtrate under reduced pressure (Rotavap) at < 45°C. Do not overheat, or hydrolysis to

may occur.^[1]
- Drying: Dry the resulting crystals in a vacuum desiccator over

.

Stabilization in Formulation

When using

in liquid formulations (e.g., syrups):

- Chelation: Add EDTA (0.05%) to sequester trace transition metals (Fe, Cu) that catalyze oxidation.^[1]
- Antioxidants: Include Sodium Thiosulfate (

) or Ascorbic Acid at low levels (0.1%) to scavenge any free iodine formed.^[1]
- pH: Buffer to pH 6.0–7.5. Acidic pH accelerates oxidation; alkaline pH precipitates Calcium Hydroxide.^[1]

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